Spectroscopic Characterization of 4-(2-Hydroxy-1-methoxyethyl)benzene-1,2-diol

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Compound of Interest

Compound Name:	*4-(2-Hydroxy-1-methoxyethyl)benzene-1,2-diol*
CAS No.:	*577976-26-2*
Cat. No.:	*B141944*

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Executive Summary & Structural Context

This guide provides an in-depth spectroscopic analysis of **4-(2-Hydroxy-1-methoxyethyl)benzene-1,2-diol** (Formula:

, MW: 184.19).

In the context of drug development and metabolomics, this molecule represents a critical structural isomer often confused with MHPG (3-methoxy-4-hydroxyphenylglycol). While MHPG carries the methoxy group on the aromatic ring (a product of COMT activity), the subject molecule carries the methoxy group on the benzylic carbon (

-position) of the side chain.

This specific structure is frequently encountered as:

- A Solvolysis Artifact: Formed during the extraction of catecholamine metabolites (like DOPEG) using acidified methanol.

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- A Lignin Acidolysis Product: A monomeric unit released during the depolymerization of lignin in methanolic media.
- A Synthetic Intermediate: In the preparation of adrenergic receptor agonists.

Precise spectroscopic differentiation between the ring-methoxy and chain-methoxy isomers is vital for assay validity.

Structural Elucidation Strategy

To confirm the identity of **4-(2-Hydroxy-1-methoxyethyl)benzene-1,2-diol**, the analytical strategy must focus on three "Proof of Structure" pillars:

- Regiochemistry of the Methoxy Group: Proving the

  is attached to the aliphatic chain, not the aromatic ring.
- Integrity of the Catechol Moiety: Confirming two adjacent phenolic hydroxyls.
- Side-Chain Connectivity: Establishing the

  -methoxy,

  -hydroxy motif.

Logic Diagram: Structural Verification Flow

The following diagram illustrates the decision logic for distinguishing this molecule from its common isomers using NMR and MS data.

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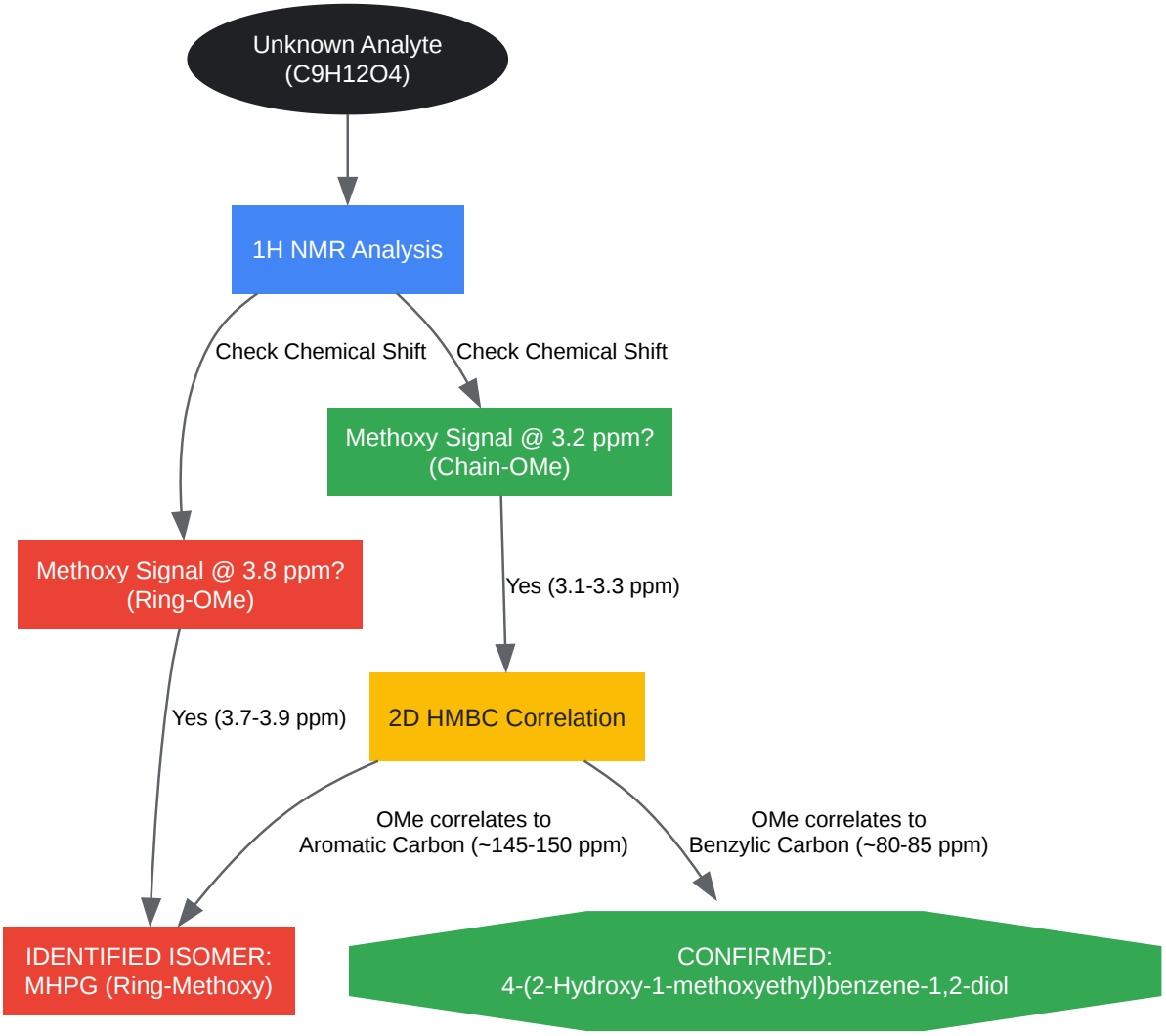

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Caption: Decision tree for differentiating the target

-methoxy isomer from the ring-methoxy metabolite MHPG.

Spectroscopic Data Atlas

A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

is recommended to observe phenolic protons. Methanol-

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is preferred for sharper aliphatic resolution but will exchange hydroxyl protons. Reference: TMS (0.00 ppm).

Table 1:

H NMR Assignments (500 MHz, DMSO-

)

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Position	(ppm)	Multiplicity	(Hz)	Integration	Assignment Logic
Ar-H (2)	6.75	d	2.0	1H	Meta coupling to H-6; typical catechol doublet.
Ar-H (5)	6.68	d	8.0	1H	Ortho coupling; shielded by adjacent OH.
Ar-H (6)	6.59	dd	8.0, 2.0	1H	ABX system characteristic of 1,2,4-substitution.
-CH (7)	4.05	dd	7.5, 4.5	1H	Benzylic; deshielded by OMe and Ring.
-CH (8a)	3.45	m	-	1H	Diastereotopic methylene proton.
-CH (8b)	3.38	m	-	1H	Diastereotopic methylene proton.
-OCH	3.18	s	-	3H	Diagnostic: Upfield shift vs. Ring-OMe (~3.8 ppm).
Ph-OH	8.70	br s	-	2H	Exchangeable; visible in dry DMSO.

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Alc-OH	4.65	t	5.5	1H	Triplet due to coupling with CH .

Table 2:

C NMR Assignments (125 MHz, DMSO-

)

Position	(ppm)	Type	Assignment Logic
C-3	145.2	Q	Aromatic C-OH (Catechol).
C-4	144.8	Q	Aromatic C-OH (Catechol).
C-1	130.5	Q	Ipso carbon attached to alkyl chain.
C-6	118.5	CH	Aromatic CH.
C-5	115.4	CH	Aromatic CH.
C-2	114.2	CH	Aromatic CH.
C-7 ( )	83.5	CH	Diagnostic: Benzylic ether carbon.
C-8 ( )	65.2	CH	Primary alcohol carbon.
-OCH	56.1	CH	Aliphatic methoxy carbon.

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“

Technical Note: The chemical shift of the

-carbon (C-7) at ~83.5 ppm is the definitive confirmation of the ether linkage at this position. In the parent glycol (DOPEG), this carbon appears upfield at ~72-74 ppm.

B. Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS/MS (ESI Negative). Fragmentation Pattern (EI): The molecule undergoes characteristic benzylic cleavage.

- Molecular Ion (

  ): 184 m/z (often weak).
- Base Peak: 153 m/z (Loss of

).
- Secondary Peak: 123/124 m/z (Catechol moiety retention).

Fragmentation Pathway Diagram

The following diagram details the primary fragmentation logic in Electron Impact (EI) mode, highlighting the stability of the benzylic oxonium ion.

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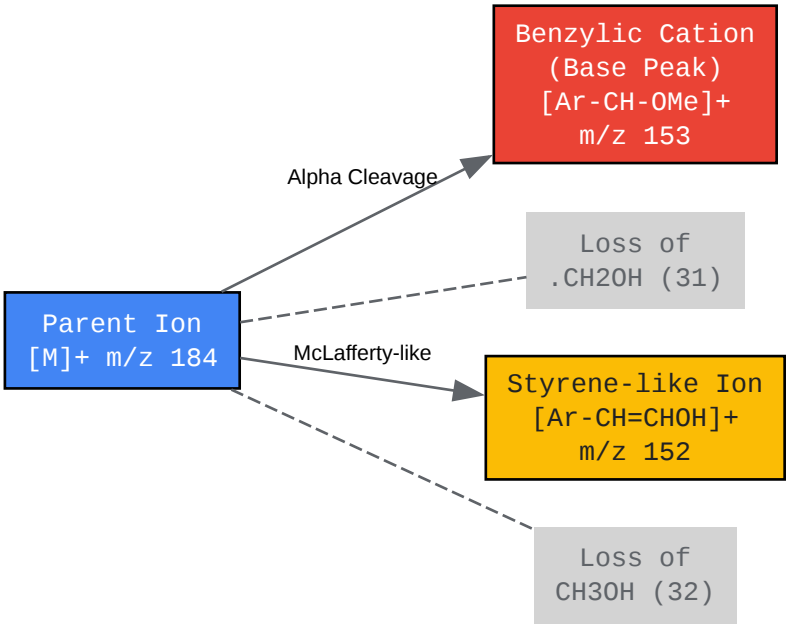

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Caption: Primary EI-MS fragmentation pathways. The m/z 153 peak is diagnostic for the -methoxy structure.

C. Infrared Spectroscopy (FT-IR)

Sampling: ATR (Attenuated Total Reflectance) on neat oil/solid.

- 3300 - 3450 cm : Broad, strong O-H stretch (Polymeric H-bonding of catechol and alcohol).
- 2850 - 2950 cm : C-H stretch (Aliphatic).
- 1270 cm : C-O stretch (Phenolic).
- 1080 - 1100 cm : C-O-C stretch (Aliphatic ether - Key differentiator from parent glycol).

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- 1520, 1600 cm

  : Aromatic ring skeletal vibrations.

Experimental Protocols

Protocol A: Sample Preparation for NMR Verification

To ensure no degradation or oxidation of the catechol moiety during analysis.

- Glassware Prep: Use an NMR tube dried in an oven at 110°C for 1 hour to remove trace water (which broadens OH signals).
- Solvent Choice: Select DMSO-

  (99.9% D) containing 0.03% TMS.

  - Why: DMSO slows proton exchange, allowing visualization of the phenolic protons (8.7 ppm) and the aliphatic alcohol triplet (4.65 ppm), providing a complete structural picture.
- Sample Dissolution:
  - Weigh 5-10 mg of the analyte.
  - Add 600

    L of solvent.
  - Critical Step: Purge the tube with Nitrogen or Argon gas for 30 seconds before capping to prevent auto-oxidation of the catechol to a quinone (which turns the solution pink/brown and destroys the NMR signal).
- Acquisition: Run standard 1H (16 scans) and COSY experiments. If the methoxy position is ambiguous, run a gradient HMBC.

Protocol B: LC-MS Identification Conditions

Optimized for polarity and ionization of catechols.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 2.1 x 50 mm, 1.8

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m).

- Mobile Phase A: Water + 0.1% Formic Acid.[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 5 minutes.
- Ionization: Electrospray Ionization (ESI) in Negative Mode.[2]
  - Why Negative Mode? Phenolic protons typically ionize better (form [M-H]

) than they protonate in positive mode.
  - Target Ion: m/z 183.0 [M-H]

    .

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